

8-Quinolineboronic acid molecular structure and reactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Quinolineboronic acid

Cat. No.: B050118

[Get Quote](#)

An In-depth Technical Guide to **8-Quinolineboronic Acid**: Molecular Structure and Reactivity

Abstract

8-Quinolineboronic acid is a versatile heterocyclic organic compound widely utilized in medicinal chemistry, materials science, and organic synthesis. Its unique structure, combining a quinoline core with a reactive boronic acid moiety, makes it a valuable building block for creating complex molecules. This guide provides a detailed overview of its molecular structure, physicochemical properties, and key reactivity, with a focus on its application in palladium-catalyzed cross-coupling reactions and sensor development. Detailed experimental protocols and visual diagrams are provided to support researchers and professionals in its practical application.

Molecular Structure and Physicochemical Properties

8-Quinolineboronic acid consists of a quinoline ring system substituted with a boronic acid group ($-B(OH)_2$) at the 8-position.^{[1][2]} The quinoline nitrogen atom can act as a ligand for metal coordination, while the boronic acid group provides a site for various chemical transformations.^{[1][3]}

Structural Details

- Chemical Formula: $C_9H_8BNO_2$ ^{[1][2][4][5]}

- Molecular Weight: 172.98 g/mol [\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
- CAS Number: 86-58-8 [\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- SMILES: OB(O)c1cccc2cccnc12 [\[1\]](#)[\[4\]](#)
- InChI Key: KXJJSKYICDAICD-UHFFFAOYSA-N [\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical Data

The key physicochemical properties of **8-quinolineboronic acid** are summarized in the table below. This data is essential for determining appropriate storage, handling, and reaction conditions.

Property	Value	Reference
Appearance	White to yellow or beige crystalline powder	[1] [7] [8]
Melting Point	>300 °C (decomposes)	[4] [7] [8]
Solubility	Soluble in Methanol	[7] [8]
pKa (Predicted)	4.61 ± 0.30	[7] [8]
logP (Predicted)	1.15	[3]
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	3	[2]
Rotatable Bonds	1	[2] [3]

Reactivity and Key Applications

The reactivity of **8-quinolineboronic acid** is dominated by the boronic acid functional group and influenced by the quinoline ring. It is a key reactant in several important organic reactions.

Suzuki-Miyaura Cross-Coupling

The most prominent application of **8-quinolineboronic acid** is in the Suzuki-Miyaura reaction, a palladium-catalyzed cross-coupling of an organoboron compound with an organohalide.^{[1][3][9]} This reaction is a powerful tool for forming carbon-carbon bonds, particularly for synthesizing biaryl and heteroaryl compounds.^{[1][3][10]} The reactivity of the halide partner typically follows the order: I > Br > OTf >> Cl.^{[10][11]}

Ligand Design and Catalysis

The presence of the quinoline nitrogen allows **8-quinolineboronic acid** to function as a bidentate ligand. The nitrogen atom can coordinate with a metal center, while the boronic acid moiety offers an additional binding site, making it useful in the development of novel catalysts and metal-organic frameworks (MOFs).^{[1][3]}

Fluorescent Sensors

Quinoline derivatives are known for their photophysical properties.^{[1][3]} The boronic acid group has a strong affinity for cis-diols, such as those found in saccharides (sugars).^{[1][3]} This interaction forms the basis for designing fluorescent sensors that can detect biologically important molecules like carbohydrates.^{[1][12]} It is also used in sensors for detecting strong Lewis bases, such as fluoride and cyanide anions.^{[12][13]}

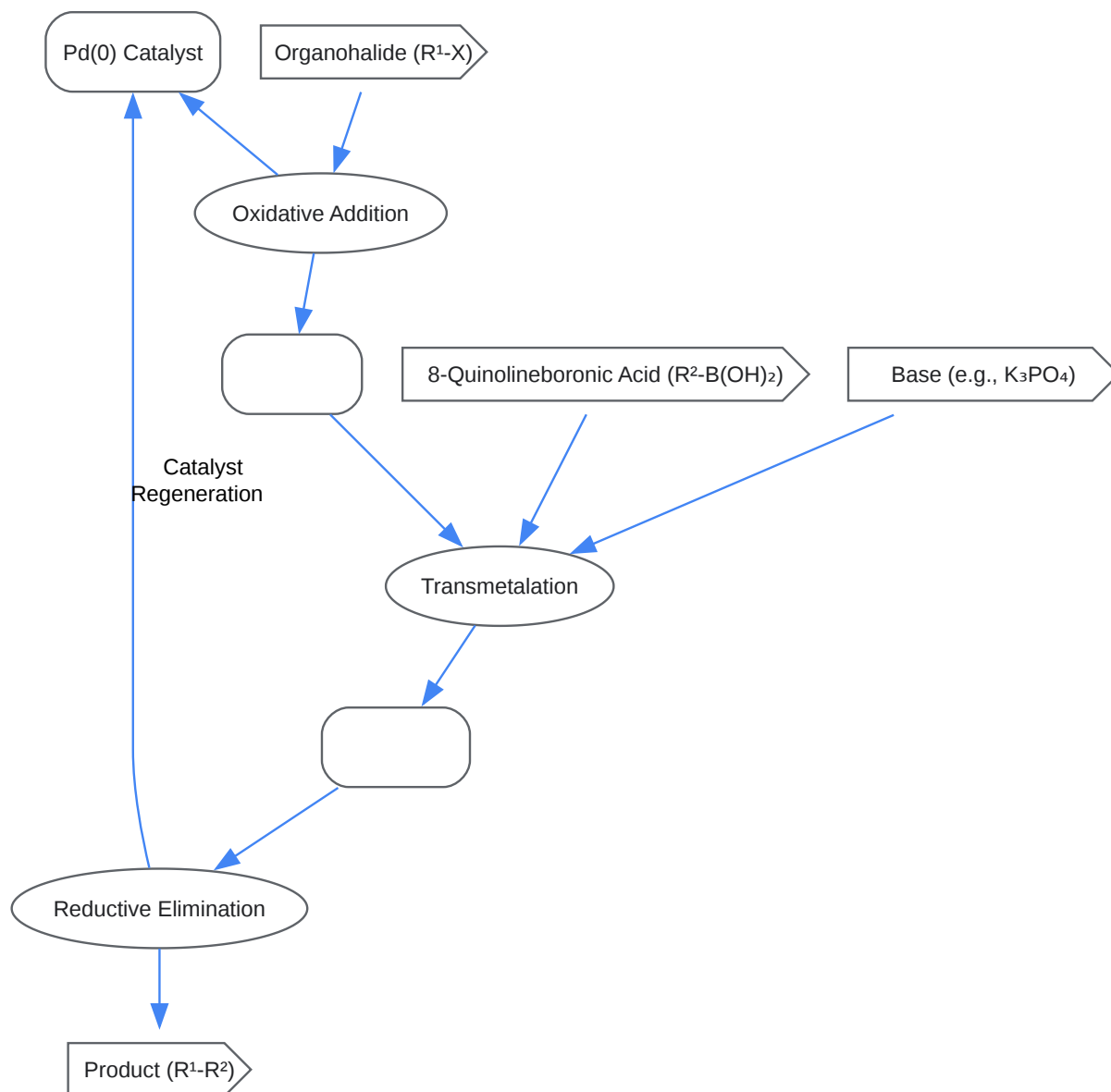
Other Reactions

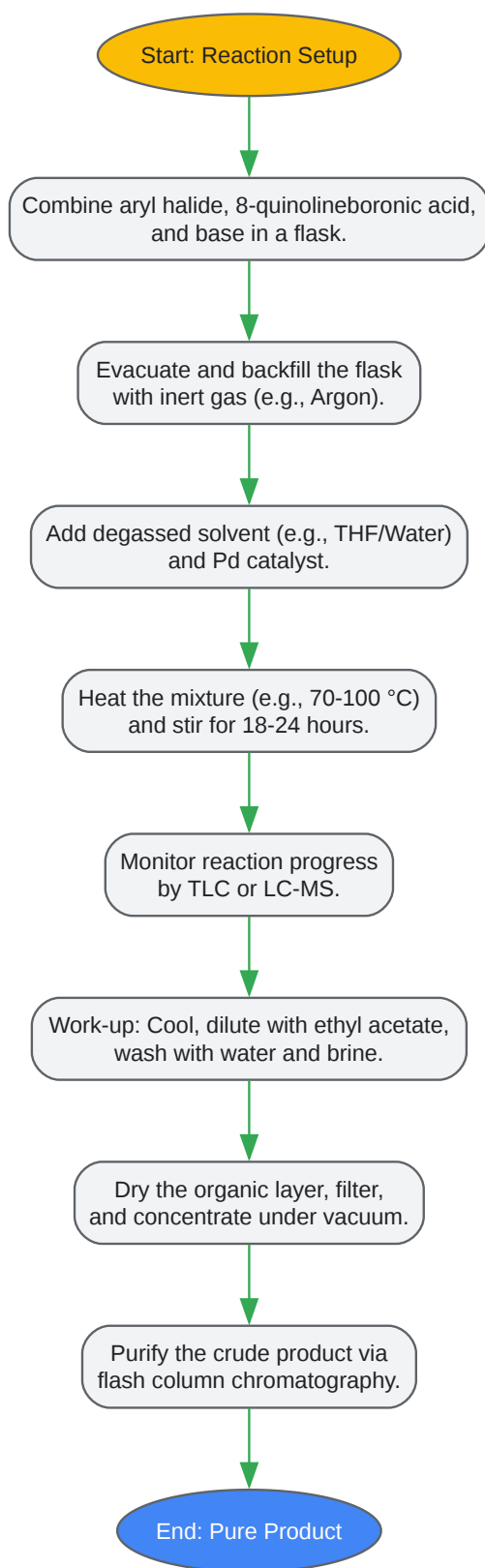
8-Quinolineboronic acid is also a reactant in other significant transformations, including:

- **C-H and C-S Bond Activations:** It participates in reactions that form new bonds at otherwise unreactive C-H and C-S positions.^[6]
- **Copper-Catalyzed Azidation:** It can undergo azidation in the presence of a copper catalyst and sodium azide.
- **Pharmaceutical Synthesis:** It serves as a crucial building block in medicinal chemistry for preparing bioactive molecules and potential drug candidates.^{[1][3][9]}

Visualizing Structure and Reactivity

Diagrams are essential for understanding the molecular structure, reaction mechanisms, and experimental processes involving **8-quinolineboronic acid**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. watsonnoke.com [watsonnoke.com]
- 2. 8-Quinolineboronic acid | C₉H₈BNO₂ | CID 2734380 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemwhat.com [chemwhat.com]
- 4. 8-喹啉硼酸 technical grade | Sigma-Aldrich [sigmaaldrich.com]
- 5. 8-Quinolineboronic acid, CasNo.86-58-8 Chemical Technology Co.,LTD(expird) China (Mainland) [aoen.lookchem.com]
- 6. 8-Quinolineboronic acid | 86-58-8 [chemicalbook.com]
- 7. 86-58-8 CAS MSDS (8-Quinolineboronic acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. chembk.com [chembk.com]
- 9. nbinnno.com [nbinnno.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. Suzuki reaction - Wikipedia [en.wikipedia.org]
- 12. Boronic acids for sensing and other applications - a mini-review of papers published in 2013 - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [8-Quinolineboronic acid molecular structure and reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050118#8-quinolineboronic-acid-molecular-structure-and-reactivity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com